

Personal protective equipment for handling Poloxamer 188

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Compound of Interest

Compound Name: Poloxamer 188

Cat. No.: B1601472

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Essential Safety and Handling Guide for Poloxamer 188

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Poloxamer 188**. Adherence to these procedures is essential for maintaining a safe laboratory environment.

Poloxamer 188 is a non-ionic block copolymer surfactant generally considered to be of low toxicity and not classified as a hazardous substance.^{[1][2][3]} However, proper handling and personal protective equipment (PPE) are still necessary to minimize exposure and prevent potential physical hazards, such as dust formation.^[4]

Personal Protective Equipment (PPE) Requirements

The following table summarizes the recommended personal protective equipment for handling **Poloxamer 188** in both solid (powder/pellet) and solution forms.

Form	Eye/Face Protection	Skin Protection	Respiratory Protection
Solid (Powder/Pellets)	Tightly fitting safety glasses with side shields.[5]	- Gloves: Nitrile rubber gloves (thickness >0.11 mm, breakthrough time >480 minutes).[1][4]- Clothing: Standard laboratory coat.	- Normal Conditions: Not required if ventilation is adequate.[5]- Dust Generation: Use a particulate filter device (e.g., P1 filter for at least 80% of airborne particles) if dust is generated.[1][4]
Solution	Tightly fitting safety glasses with side shields.[5]	- Gloves: Nitrile rubber gloves.[5]- Clothing: Standard laboratory coat.	Not normally required.[5]

Operational and Disposal Plans

Handling and Storage:

- Handle **Poloxamer 188** in accordance with good industrial hygiene and safety practices.[3][5]
- Ensure adequate ventilation in the handling area. A washing facility for eyes and skin should be readily available.[5]
- Avoid the formation and inhalation of dust. May form combustible dust concentrations in the air.
- Store in a cool, dry, and well-ventilated place in tightly closed containers.[3][5]

First Aid Measures:

- Inhalation: If dust is inhaled, move the person to fresh air.[3][6]

- Skin Contact: Wash off with soap and plenty of water.[3][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][5]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[6][7]

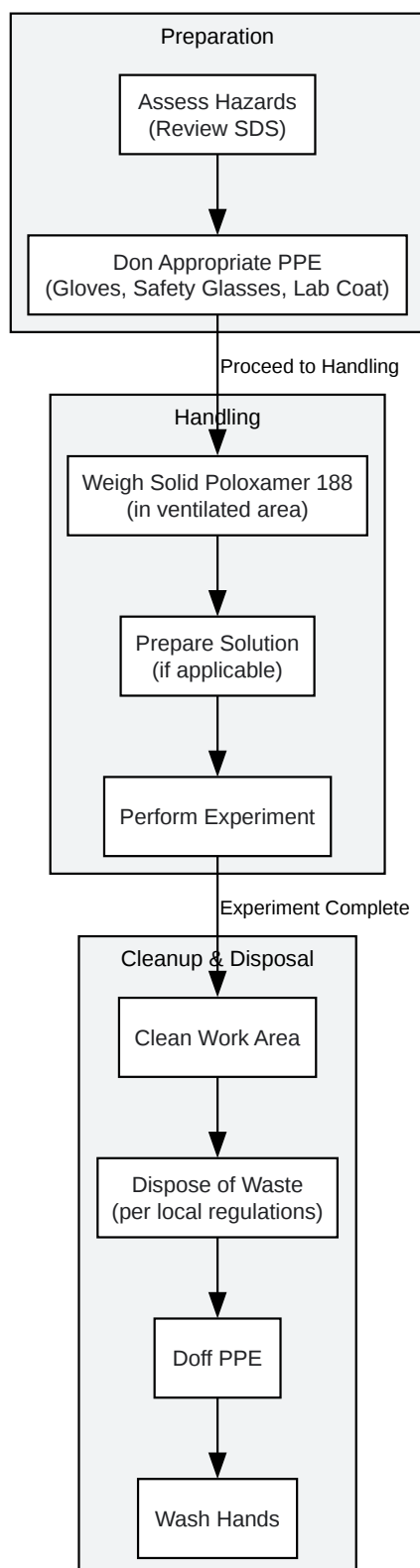
In all cases of doubt or if symptoms persist, seek medical advice.[1]

Spill and Disposal Procedures:

- Spills: For solid **Poloxamer 188**, take it up mechanically, avoiding dust generation.[1][2] For solutions, adsorb the spillage with sand, earth, or another suitable adsorbent material.[5] Place the material in appropriate containers for disposal.[1][5]
- Disposal: Dispose of waste in accordance with local and national regulations. **Poloxamer 188** is not typically classified as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company.[5]

Experimental Workflow for Handling Poloxamer 188

The following diagram outlines the standard workflow for safely handling **Poloxamer 188** in a laboratory setting.



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